

# Environmental fate and transport of Tribromoacetonitrile

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## Compound of Interest

Compound Name: Tribromoacetonitrile

Cat. No.: B141521

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An In-depth Technical Guide on the Environmental Fate and Transport of **Tribromoacetonitrile**  
For Researchers, Scientists, and Drug Development Professionals

## Introduction

**Tribromoacetonitrile** (TBN), a nitrogenous disinfection byproduct (N-DBP), has emerged as a compound of concern due to its potential formation during water treatment processes, particularly chlorination, in the presence of organic nitrogen precursors and bromide. Understanding its environmental fate and transport is crucial for assessing its potential risks to ecosystems and human health. This technical guide provides a comprehensive overview of the current knowledge on the environmental behavior of TBN, with a focus on its physicochemical properties, degradation pathways, and mobility in various environmental compartments. Given the limited direct data on TBN, information from its close analog, dibromoacetonitrile (DBAN), is utilized as a surrogate where necessary, and this is explicitly noted.

## Physicochemical Properties

The environmental fate of a chemical is largely governed by its physicochemical properties. These properties influence its distribution between air, water, and soil, as well as its susceptibility to various degradation processes.

Table 1: Physicochemical Properties of **Tribromoacetonitrile** and Dibromoacetonitrile

Property	Tribromoacetonitrile (TBN)	Dibromoacetonitrile (DBAN)	Data Source
Chemical Formula	C <sub>2</sub> Br <sub>3</sub> N	C <sub>2</sub> HBr <sub>2</sub> N	[1]
Molecular Weight	277.74 g/mol	198.84 g/mol	[1]
Boiling Point	129.8 °C at 760 mmHg	169 °C at 760 mmHg	[1]
Vapor Pressure	Not available	0.3 mmHg at 25 °C	[1]
Water Solubility	Slightly soluble	Slightly soluble	[1]
Octanol-Water Partition Coefficient (log K <sub>ow</sub> )	Not available	0.420	

## Environmental Fate and Transport

The persistence and movement of TBN in the environment are determined by a combination of transport and transformation processes.

### Abiotic Degradation

#### 3.1.1. Hydrolysis

Hydrolysis is a key degradation pathway for haloacetonitriles in aqueous environments. The reaction involves the nucleophilic attack of water or hydroxide ions on the nitrile carbon, leading to the formation of corresponding haloacetamides, which can further hydrolyze to haloacetic acids. The rate of hydrolysis is pH-dependent, with faster degradation observed under alkaline conditions. For DBAN, approximately 5% is lost to hydrolysis over 10 days at pH 6, while this increases to about 20% at pH 8. It is expected that TBN will follow a similar pH-dependent hydrolysis pattern.

#### 3.1.2. Photolysis

Photodegradation can be a significant removal mechanism for chemicals in sunlit surface waters and the atmosphere. Brominated haloacetonitriles are generally more susceptible to

photolysis than their chlorinated counterparts. While specific quantum yield data for TBN is unavailable, studies on DBAN indicate that it can be degraded by UV radiation. In the atmosphere, DBAN reacts very slowly with photochemically produced hydroxyl radicals, with a calculated half-life of approximately 696 days.

## Biotic Degradation

Biodegradation is a critical process for the removal of organic contaminants from the environment. The biodegradation of organonitriles can proceed through two primary enzymatic pathways:

- **Nitrile Hydratase and Amidase Pathway:** The nitrile is first hydrated to an amide by nitrile hydratase, followed by the hydrolysis of the amide to a carboxylic acid and ammonia by an amidase.
- **Nitrilase Pathway:** A nitrilase directly hydrolyzes the nitrile to a carboxylic acid and ammonia.

While specific studies on the biodegradation of TBN are lacking, research on other organonitriles suggests that these pathways are plausible for its degradation by adapted microbial consortia in soil and water.

## Transport

### 3.3.1. Volatilization

The tendency of a chemical to volatilize from water to the atmosphere is described by its Henry's Law constant. For DBAN, volatilization losses are expected to be minimal. Given its higher boiling point, TBN is also expected to have a low potential for volatilization from aqueous systems.

### 3.3.2. Sorption

The mobility of TBN in soil and sediment is influenced by its sorption to organic matter and mineral surfaces. The organic carbon-normalized sorption coefficient ( $K_{oc}$ ) is a key parameter for predicting this behavior. While an experimental  $K_{oc}$  for TBN is not available, the  $\log K_{ow}$  of 0.420 for DBAN suggests a low potential for sorption to soil and sediment, indicating that it is

likely to be mobile in these compartments. Consequently, TBN is also expected to exhibit high mobility in soil.

Table 2: Summary of Environmental Fate Parameters for Dibromoacetonitrile (as a surrogate for **Tribromoacetonitrile**)

Parameter	Value	Environmental Compartment	Significance	Data Source
Hydrolysis Half-life	pH-dependent; faster at higher pH	Water	A major degradation pathway in aqueous environments.	
Atmospheric Half-life (reaction with OH radicals)	696 days	Air	Low potential for atmospheric degradation.	
Biodegradation	Not available	Soil, Water	Expected to occur via nitrile hydratase/amidase or nitrilase pathways.	
Log Koc (estimated)	Low (based on log Kow of DBAN)	Soil, Sediment	High mobility expected.	
Volatilization	Minimal	Water-Air Interface	Unlikely to be a significant transport process.	

## Experimental Protocols

Detailed experimental protocols are essential for generating reliable data on the environmental fate of chemicals. Below are generalized methodologies for key experiments, based on standard guidelines and literature for haloacetonitriles.

## Hydrolysis Rate Determination

Objective: To determine the hydrolysis rate constant of TBN at different pH values.

Methodology (based on OECD Guideline 111):

- Preparation of Buffer Solutions: Prepare sterile aqueous buffer solutions at pH 4, 7, and 9.
- Spiking of TBN: Add a stock solution of TBN in a water-miscible, non-hydrolyzing solvent (e.g., acetonitrile) to the buffer solutions to achieve a known initial concentration. The volume of the organic solvent should be minimal (<1% v/v).
- Incubation: Incubate the solutions in the dark at a constant temperature (e.g., 25 °C).
- Sampling: At predetermined time intervals, withdraw aliquots from each solution.
- Analysis: Immediately analyze the samples for the concentration of TBN using a suitable analytical method, such as gas chromatography with an electron capture detector (GC-ECD) as described in USEPA Method 551.1.
- Data Analysis: Plot the natural logarithm of the TBN concentration versus time. The pseudo-first-order rate constant ( $k$ ) is determined from the slope of the regression line.

## Photodegradation Rate Determination

Objective: To determine the photodegradation rate and quantum yield of TBN in water.

Methodology (based on OECD Guideline 316):

- Solution Preparation: Prepare a solution of TBN in purified water.
- Irradiation: Irradiate the solution with a light source that simulates natural sunlight (e.g., a xenon arc lamp). Maintain a constant temperature.
- Dark Control: Run a parallel experiment in the dark to account for abiotic degradation processes other than photolysis.
- Actinometry: Use a chemical actinometer to measure the light intensity.

- **Sampling and Analysis:** At various time points, collect samples from both the irradiated and dark control solutions and analyze for TBN concentration.
- **Data Analysis:** Calculate the photodegradation rate constant from the difference in the degradation rates between the light and dark experiments. The quantum yield can be calculated using the measured rate of photolysis, the light intensity, and the molar absorption coefficient of TBN.

## Biodegradation Assessment

**Objective:** To assess the biodegradability of TBN in a specific environmental matrix (e.g., soil, activated sludge).

**Methodology** (based on OECD Guideline 301):

- **Inoculum Preparation:** Obtain an appropriate inoculum, such as activated sludge from a wastewater treatment plant or a soil slurry.
- **Test Medium:** Prepare a mineral salts medium and add the inoculum and TBN as the sole carbon and nitrogen source.
- **Incubation:** Incubate the test flasks in the dark at a constant temperature with shaking.
- **Monitoring:** Measure the degradation of TBN over time by analyzing its concentration. Alternatively, monitor the consumption of oxygen or the production of carbon dioxide.
- **Controls:** Include a sterile control (to account for abiotic loss) and a toxicity control (to ensure the TBN concentration is not inhibitory to the microorganisms).
- **Data Analysis:** Calculate the percentage of biodegradation over the test period.

## Soil Sorption Coefficient (K<sub>oc</sub>) Determination

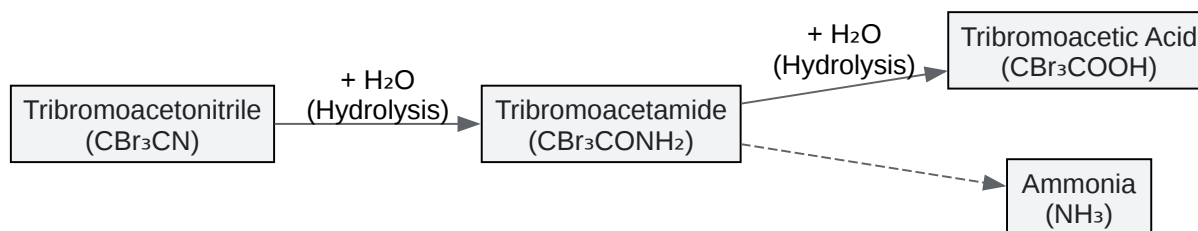
**Objective:** To determine the soil sorption and desorption characteristics of TBN.

**Methodology** (based on OECD Guideline 106):

- Soil Selection: Use a panel of well-characterized soils with varying organic carbon content and texture.
- Batch Equilibrium Experiment:
  - Prepare solutions of TBN in a 0.01 M  $\text{CaCl}_2$  solution at several concentrations.
  - Add a known mass of soil to each solution.
  - Equilibrate the soil-solution slurries by shaking for a defined period (e.g., 24 hours) at a constant temperature.
  - Separate the soil and aqueous phases by centrifugation.
  - Analyze the TBN concentration in the aqueous phase.
- Data Analysis:
  - Calculate the amount of TBN sorbed to the soil by mass balance.
  - Construct a sorption isotherm by plotting the sorbed concentration versus the equilibrium aqueous concentration.
  - Calculate the soil-water partition coefficient ( $K_d$ ) from the isotherm.
  - Normalize  $K_d$  to the organic carbon content of the soil to obtain  $K_{oc}$ .

## Visualization of Degradation Pathways and Experimental Workflows

### Proposed Hydrolysis Pathway of Tribromoacetoneitrile

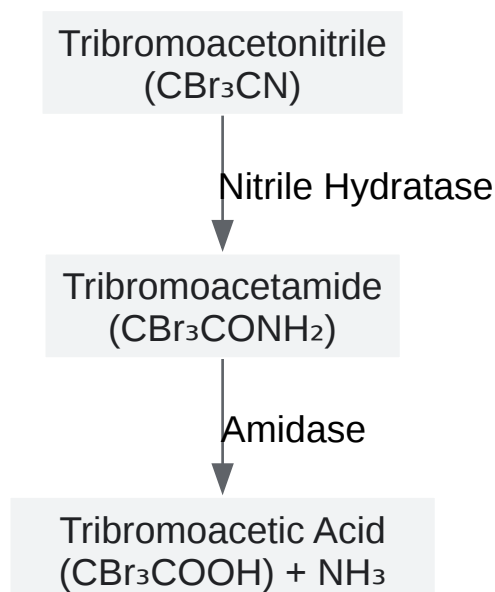


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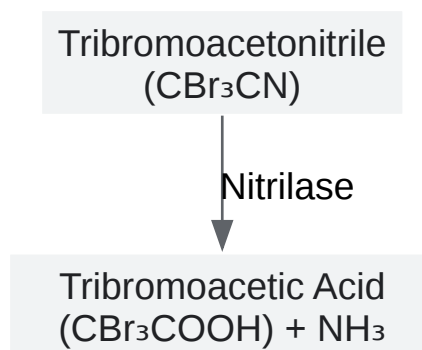
Caption: Proposed hydrolysis pathway of **Tribromoacetoneitrile** in aqueous environments.

## Proposed Biodegradation Pathways of Tribromoacetoneitrile

### Nitrile Hydratase / Amidase Pathway



### Nitrilase Pathway

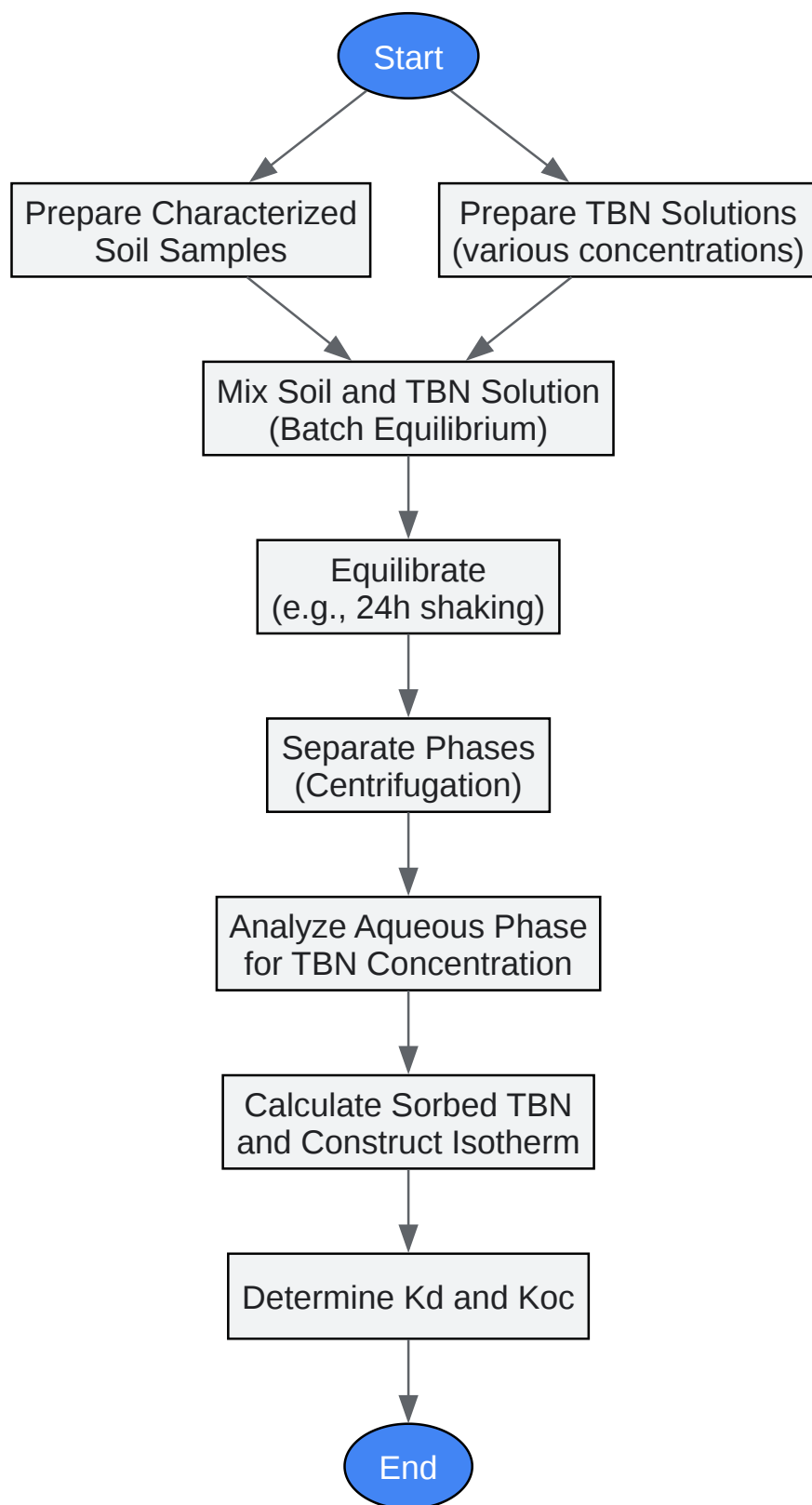


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Caption: Proposed enzymatic pathways for the biodegradation of **Tribromoacetoneitrile**.



## Experimental Workflow for Determining Soil Sorption Coefficient ( $K_{oc}$ )



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## References

- 1. DIBROMOACETONITRILE - Some Chemicals Present in Industrial and Consumer Products, Food and Drinking-Water - NCBI Bookshelf [[ncbi.nlm.nih.gov](https://ncbi.nlm.nih.gov)]
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Address: 3281 E Guasti Rd

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Phone: (601) 213-4426

Email: [info@benchchem.com](mailto:info@benchchem.com)

